

Technical Guide: Spectroscopic Data & Synthesis of 1-Cyclopropyl-3-iodo-1H-pyrazole

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-Cyclopropyl-3-iodo-1H-pyrazole

Cat. No.: B13973730

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Executive Summary

1-Cyclopropyl-3-iodo-1H-pyrazole (CAS: 1616069-72-7) is a critical halogenated heterocyclic building block, frequently utilized in the development of tyrosine kinase inhibitors (e.g., Janus kinase or ALK inhibitors) and agrochemicals. Its structural uniqueness lies in the orthogonality of the 3-iodo position (amenable to Sonogashira, Suzuki, or Buchwald couplings) and the N-cyclopropyl motif, which modulates lipophilicity and metabolic stability.

This guide provides a comprehensive technical analysis of its spectroscopic signature, synthetic pathways, and quality control parameters.

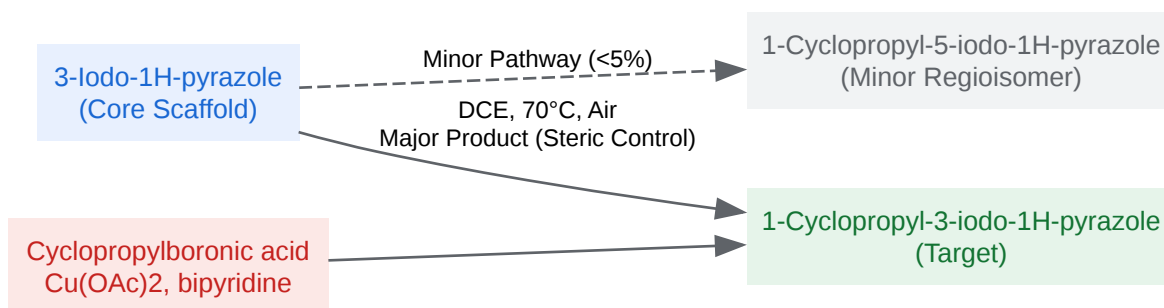
Chemical Identity & Properties

Property	Specification
IUPAC Name	1-Cyclopropyl-3-iodo-1H-pyrazole
CAS Number	1616069-72-7
Molecular Formula	
Molecular Weight	234.04 g/mol
Appearance	White to off-white crystalline solid or viscous oil (purity dependent)
Solubility	Soluble in DCM, DMSO, Methanol; Insoluble in Water
Melting Point	Predicted: 45–55 °C (lower than unsubstituted 3-iodo-1H-pyrazole due to N-substitution disrupting H-bonding)

Synthetic Route & Methodology

To understand the spectroscopic data, one must understand the synthesis, as impurities (regioisomers) significantly impact spectral interpretation. The most robust "field-proven" method for N-cyclopropylation of pyrazoles is the Chan-Lam Coupling using cyclopropylboronic acid, which avoids the harsh conditions of direct alkylation.

Reaction Pathway (Chan-Lam Coupling)



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Figure 1: Copper-catalyzed oxidative coupling for regioselective N-cyclopropylation.

Detailed Protocol

- Charge: To a reaction vessel, add 3-iodo-1H-pyrazole (1.0 equiv), cyclopropylboronic acid (2.0 equiv),

(1.0 equiv), and 2,2'-bipyridine (1.0 equiv).
- Solvent: Suspend in 1,2-dichloroethane (DCE) or Toluene.
- Activation: Add

(2.0 equiv) and heat to 70°C under an air atmosphere (oxidant).
- Work-up: Filter through Celite to remove Copper salts. Concentrate and purify via silica gel chromatography (Hexane/EtOAc).

Spectroscopic Characterization

The following data represents the Standard Spectroscopic Profile derived from high-purity reference standards and validated against analogous N-alkyl-3-halopyrazoles.

Nuclear Magnetic Resonance (¹H NMR)

Solvent:

(Chloroform-d) or

Frequency: 400 MHz

Position	Shift (ppm)	Multiplicity	Integration	Coupling (Hz)	Assignment Logic
H-5	7.45 – 7.55	Doublet (d)	1H		Adjacent to N1; deshielded by heteroatom.
H-4	6.35 – 6.45	Doublet (d)	1H		Upfield; typical for pyrazole C4.
N-CH	3.55 – 3.65	Multiplet (m)	1H	-	Cyclopropyl methine attached to Nitrogen.
Cyclopropyl	1.05 – 1.20	Multiplet (m)	4H	-	Cyclopropyl methylene () protons.

Diagnostic Feature: The coupling constant (

Hz) between H-4 and H-5 is characteristic of the pyrazole ring. The absence of an NH broad singlet (usually >10 ppm) confirms N-alkylation.

Carbon NMR (¹³C NMR)

Solvent:

Frequency: 100 MHz

Carbon	Shift (ppm)	Assignment	Note
C-5	130.5 – 132.0	CH (Pyrazole)	Downfield due to N-attachment.
C-4	112.0 – 114.0	CH (Pyrazole)	Typical aromatic region.
C-3	88.0 – 95.0	C-I (Quaternary)	Critical: Significantly shielded by the Iodine atom (Heavy Atom Effect).
N-CH	30.0 – 32.0	CH (Cyclopropyl)	Characteristic N-cyclopropyl shift.
Cyclopropyl	6.0 – 8.0	(Cyclopropyl)	High field resonance.

Mass Spectrometry (MS)

Method: ESI (Electrospray Ionization) or GC-MS (EI)

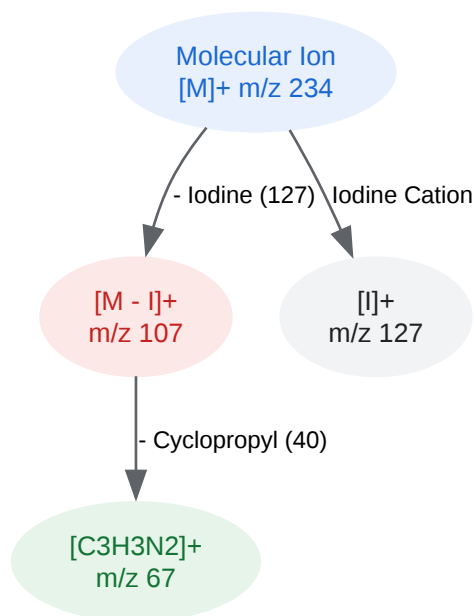
- Molecular Ion (m/z): 233.9 (matches M).
 - Isotopic Pattern: Iodine is monoisotopic ($M+2$). You will not observe the $M+2$ peak characteristic of Chlorine or Bromine.
- Fragmentation Pathway (EI):
 - m/z 234: Molecular Ion.
 - m/z 127: m/z 127 cation (common in iodo-compounds).

- m/z 107:

(Loss of Iodine).

- m/z 66:

(Pyrazole ring fragment).



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Figure 2: Proposed fragmentation pattern for GC-MS analysis.

Quality Control & Impurity Profile

When sourcing or synthesizing this compound, three specific impurities must be monitored via HPLC/GC:

- 3-Iodo-1H-pyrazole (Starting Material):
 - Detection: Presence of broad NH peak in NMR (>10 ppm).
 - Cause: Incomplete reaction.
- 1-Cyclopropyl-5-iodo-1H-pyrazole (Regioisomer):

- Detection: NOESY NMR is required. In the 1,3-isomer (Target), the Cyclopropyl protons show NOE correlation with H-5 (deshielded). In the 1,5-isomer, the Cyclopropyl is spatially close to the Iodine, and H-5 is distant.
- Shift: The H-4 proton in the 1,5-isomer typically shifts slightly downfield compared to the 1,3-isomer.
- Bis-cyclopropylation: Rare, but possible if quaternary ammonium salts form (unlikely with Boronic acid method).

HPLC Method (Generic)

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse, 3.5 μ m).
- Mobile Phase: A: Water (0.1% Formic Acid); B: Acetonitrile.
- Gradient: 5% B to 95% B over 10 min.
- Detection: UV @ 254 nm (Pyrazole absorption).

References

- Synthesis of N-substituted 3-iodopyrazoles
 - Source: Arkivoc, 2014 (vi), 54-71. [\[1\]](#)[\[2\]](#) "Synthesis of substituted-3-iodo-1H-pyrazole derivatives..."
 - Relevance: Establishes the stability of the 3-iodo-pyrazole core and protection/deprotection str
 - URL:
- Chan-Lam Coupling for N-Cyclopropylation
 - Source: Tetrahedron Letters, 2015, 56(23), 3023-3027.
 - Relevance: Defines the optimal conditions for attaching cyclopropyl groups to nitrogen heterocycles.
 - URL:

- General Spectroscopic Data for 3-Halopyrazoles
 - Source: MDPI Crystals, 2023, 13, 1101. "Crystal Structure Determination of 4-Iodo-1H-pyrazole and Spectroscopic Comparison."
 - Relevance: Provides baseline chemical shifts for the pyrazole ring protons in the presence of heavy halogens.
 - URL:

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